

Spectroscopic Identification of N-Methylpyrrolidine Functional Groups: A Comparative Guide

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Compound of Interest

Compound Name: 2-Amino-3-(1-methylpyrrolidin-2-yl)propanamide

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Executive Summary & Application Context

N-methylpyrrolidine (NMP) is a saturated tertiary amine heterocycle critical to the structure of potent alkaloids (e.g., nicotine) and a known degradation impurity in cephalosporin antibiotics (e.g., Cefepime).^{[1][2]} Its identification requires distinguishing the N-methyl group from similar N-ethyl or N-H analogs, and the pyrrolidine ring from piperidine homologs.

This guide compares the three primary spectroscopic "products"—NMR, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—evaluating their utility in structural elucidation versus trace impurity quantification.

Key Decision Drivers

- **Structural Validation:** Use ¹H/¹³C NMR for unambiguous connectivity proof.
- **Trace Quantitation:** Use LC-MS/GC-MS for ppm-level detection (e.g., Cefepime QC).
- **Rapid Screening:** Use FTIR for raw material ID, focusing on the Bohlmann band region.

Comparative Analysis of Spectroscopic Methods

Technique A: Nuclear Magnetic Resonance (NMR)

Role: The "Gold Standard" for structural confirmation. Mechanism: Exploits the magnetic properties of

H and

C nuclei to map the carbon skeleton and proton connectivity.

- Diagnostic Markers:
 - The N-Methyl Singlet: A sharp singlet integrating to 3H, typically found at 2.30–2.45 ppm in CDCl₃. This is the primary handle.
 - Ring Protons: The -protons (C2/C5) appear as a multiplet around 2.40–2.60 ppm, often overlapping with the methyl singlet, requiring 2D experiments (HSQC/HMBC) for resolution.
 - Carbon Shift: The N-methyl carbon resonates at ~42.0 ppm, distinct from N-ethyl methylene carbons (~50 ppm).

Technique B: Mass Spectrometry (MS)

Role: The "Sensitivity Champion" for impurity profiling. Mechanism: Ionization and fragmentation provide molecular weight and substructure evidence.

- Diagnostic Markers:
 - Molecular Ion:
85 (M⁺).
 - Base Peak:

84 (M-1)

due to facile

-cleavage (loss of H

).

- Fragment Ions:

57 (C

H

N

) resulting from retro-cleavage of the ring (loss of C

H

).

- Specificity: High specificity when coupled with chromatography (LC/GC) to separate from isomers like piperidine.

Technique C: Infrared Spectroscopy (FTIR)

Role: The "Rapid Screen" for bulk identification. Mechanism: Measures bond vibrational frequencies.^{[3][4]}

- Diagnostic Markers:
 - Bohlmann Bands: Trans-quinolizidine-type lone pair interactions cause C-H stretching bands to appear at lower frequencies (2700–2800 cm⁻¹), diagnostic of tertiary amines with antiperiplanar C-H bonds.
 - Absence of N-H: Lack of stretching at 3300 cm⁻¹ distinguishes it from pyrrolidine.
 - Absence of C=O: Lack of strong carbonyl stretch (~1680 cm⁻¹)

) distinguishes it from N-methylpyrrolidone (a common solvent/contaminant).

Data Presentation: Method Performance Matrix

Feature	1H NMR (600 MHz)	LC-MS (ESI+)	FTIR (ATR)
Primary Utility	Structural Elucidation	Trace Quantification (<0.1%)	Raw Material ID
LOD (Limit of Detection)	~10	~0.03	~1000
	g/mL	g/mL	g/mL
Specificity	Excellent (Isomer differentiation)	High (with retention time)	Moderate (Fingerprint)
Sample Destructive?	No	Yes	No
Key Signal	2.35 ppm (s, 3H)	85	2780 cm
		84, 57	(C-H stretch)
Cost per Run	High	Medium	Low

Experimental Protocols

Protocol A: Structural Confirmation via NMR

Objective: Unambiguous assignment of the N-methylpyrrolidine moiety. Reagents: CDCl₃

(99.8% D) with 0.03% TMS.

- Sample Prep: Dissolve 10–20 mg of analyte in 0.6 mL CDCl₃.
 - Filter through a glass wool plug into a 5mm NMR tube.
- Acquisition (1H):
 - Pulse angle: 30°.
 - Relaxation delay (d1): 1.0 s (ensure complete relaxation of methyl protons).

- Scans: 16–64.
- Acquisition (13C): Use proton decoupling (CPD). Scans: >256.
- Analysis:
 - Reference TMS to 0.00 ppm.
 - Confirm singlet at 2.35 ppm.
 - Verify integration ratio of Methyl(3H) :
-Ring(4H) :
-Ring(4H) is approx 3:4:4.

Protocol B: Trace Impurity Analysis via LC-MS

Objective: Quantification of NMP in Cefepime (Limit: 0.3%). System: HPLC coupled to Triple Quadrupole MS.

- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 3 m).
- Gradient: 5% B to 90% B over 10 min.
- MS Settings (ESI+):
 - Source Temp: 350°C.
 - Capillary Voltage: 3.0 kV.
 - MRM Transitions:

- Quantifier:

(CE: 20 eV).

- Qualifier:

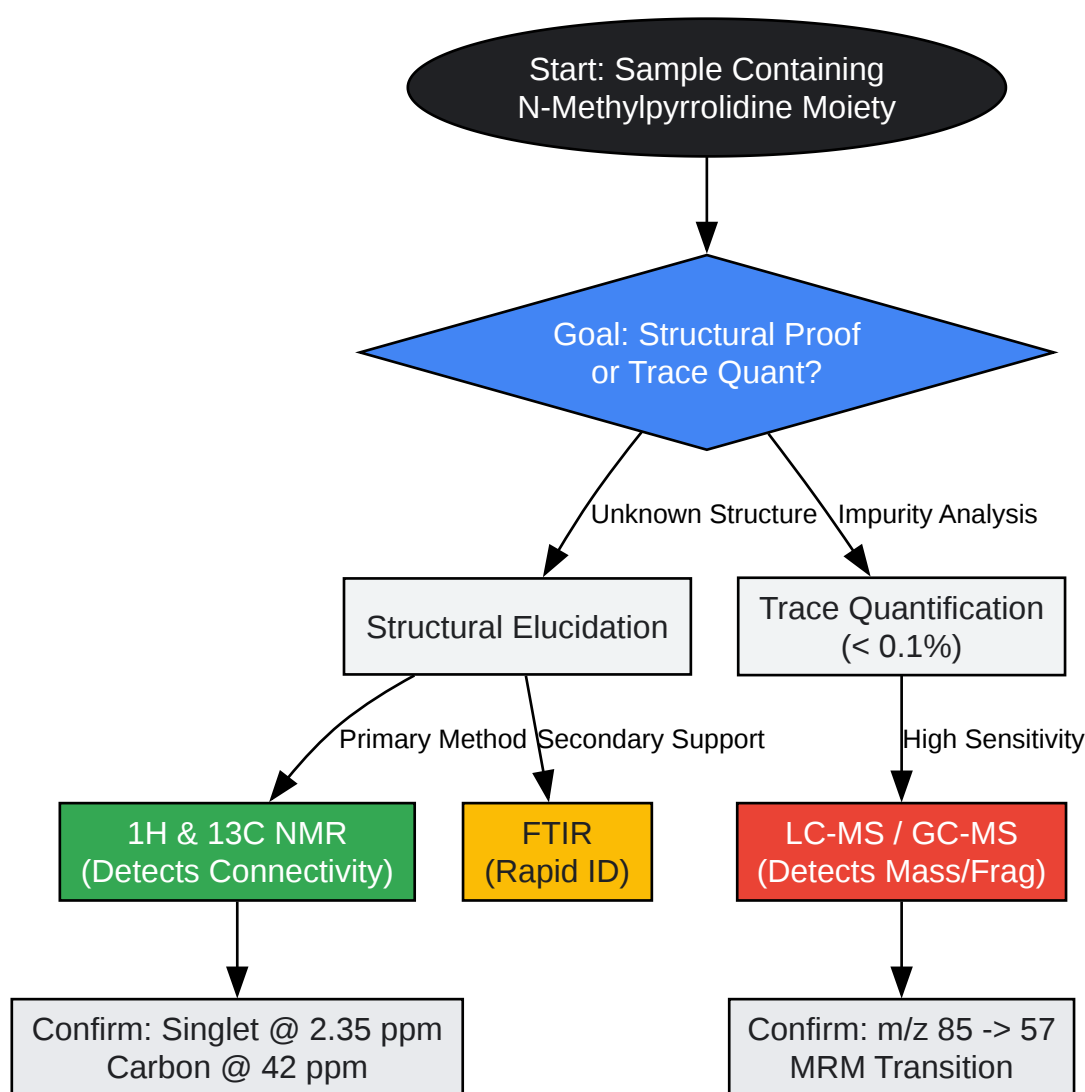
(CE: 35 eV).

- Self-Validation: Inject a standard of N-methylpyrrolidone (MW 99) to ensure chromatographic resolution from N-methylpyrrolidine (MW 85).

Visualizations

Diagram 1: Identification Decision Tree

A logical flow for selecting the correct spectroscopic method based on the analytical need.



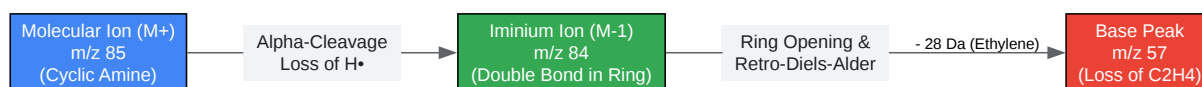
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Caption: Decision matrix for selecting NMR (structure) vs. MS (quantification) vs. IR (screening).

Diagram 2: Mass Spectrometry Fragmentation Pathway

Visualizing the mechanistic origin of the diagnostic

57 peak used in MRM transitions.



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Caption: Diagnostic fragmentation pathway of N-methylpyrrolidine: M+ (85) to Base Peak (57).

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